

# Technical Data Sheet: N-(2,4-Dimethylphenyl)formamide-d9

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## Compound of Interest

Compound Name: *N*-(2,4-Dimethylphenyl)formamide-d9

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This document provides a comprehensive overview of the chemical and physical properties of **N-(2,4-Dimethylphenyl)formamide-d9**, with a focus on its molecular weight and applications in a research setting.

## Core Compound Data

**N-(2,4-Dimethylphenyl)formamide-d9** is the deuterated analog of N-(2,4-Dimethylphenyl)formamide, a known metabolite of the pesticide Amitraz.[1][2] The incorporation of nine deuterium atoms provides a distinct mass signature, making it an ideal internal standard for quantitative analysis.[3]

The key quantitative data for **N-(2,4-Dimethylphenyl)formamide-d9** and its non-deuterated counterpart are summarized in the table below for direct comparison.

Property	N-(2,4-Dimethylphenyl)formamide-d9	N-(2,4-Dimethylphenyl)formamide (Non-deuterated)
Molecular Formula	C <sub>9</sub> H <sub>2</sub> D <sub>9</sub> NO[4]	C <sub>9</sub> H <sub>11</sub> NO[1][5]
Molecular Weight	158.25 g/mol [4]	149.19 g/mol [1][5][6]
Exact Mass	158.1403 Da	149.0841 Da
IUPAC Name	N-[2,3,5-trideuterio-4,6-bis(trideuteriomethyl)phenyl]formamide[4]	N-(2,4-dimethylphenyl)formamide[6]

## Application in Experimental Protocols

The primary application of **N-(2,4-Dimethylphenyl)formamide-d9** is as an internal standard in analytical methodologies, particularly for chromatography-mass spectrometry (LC-MS or GC-MS).[3]

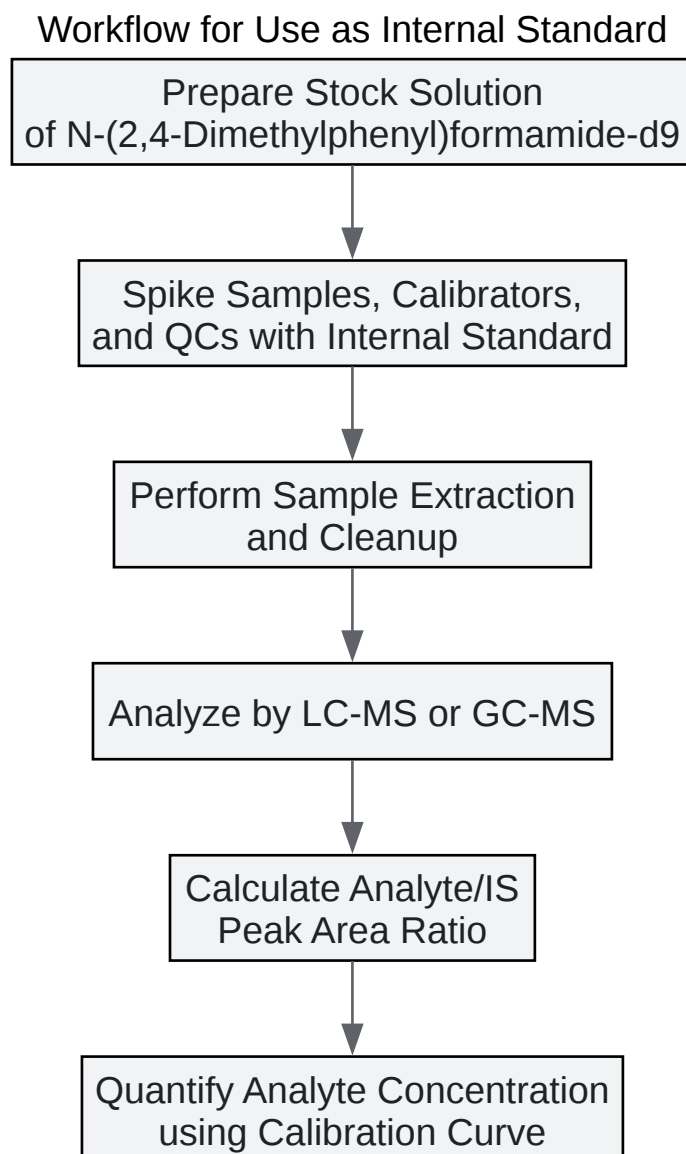
Internal standards are essential for accurate quantification in complex matrices by correcting for analyte loss during sample preparation and for variations in instrument response.

- **Preparation of Standard Solution:** A stock solution of **N-(2,4-Dimethylphenyl)formamide-d9** is prepared in a suitable organic solvent (e.g., methanol or acetonitrile) at a precise, known concentration.
- **Sample Spiking:** A known volume of the internal standard stock solution is added to all samples, calibration standards, and quality control samples at the beginning of the sample preparation process.
- **Sample Preparation:** The samples are then subjected to the extraction, cleanup, and concentration steps required to isolate the target analyte (N-(2,4-Dimethylphenyl)formamide). Because the deuterated standard has nearly identical physicochemical properties to the non-deuterated analyte, it experiences similar effects throughout this process.[3]

- Analysis by Mass Spectrometry: During analysis, the mass spectrometer is set to monitor the mass-to-charge ratio ( $m/z$ ) for both the analyte and the deuterated internal standard.
- Quantification: The analyte's concentration is determined by calculating the ratio of its peak area to the peak area of the internal standard. This ratio is then plotted against the concentrations of the calibration standards to generate a calibration curve, from which the concentration in unknown samples can be accurately determined.

## Logical Workflow for Quantitative Analysis

The use of **N-(2,4-Dimethylphenyl)formamide-d9** as an internal standard follows a logical workflow designed to ensure data accuracy and precision.



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Caption: Logical workflow for quantitative analysis.

Disclaimer: As **N-(2,4-Dimethylphenyl)formamide-d9** is an analytical standard, it is not associated with biological signaling pathways. The provided workflow illustrates its application in quantitative analysis, which is its primary scientific use.

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## References

- [1. N-\(2,4-Dimethylphenyl\)formamide | 60397-77-5 | Benchchem \[benchchem.com\]](#)
- [2. N'-\(2,4-dimethylphenyl\)-N-methylformamidine | C10H14N2 | CID 36326 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. N-\(2,4-Dimethylphenyl\)formamide-d9 | Benchchem \[benchchem.com\]](#)
- [4. Buy N-\(2,4-Dimethylphenyl\)formamide-d9 \[smolecule.com\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. N-\(2,4-Dimethylphenyl\)formamide | C9H11NO | CID 92363 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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